

# Proper Disposal of Citronellyl Propionate: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Citronellyl propionate

Cat. No.: B087161

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For researchers and scientists handling **Citronellyl propionate**, ensuring its proper disposal is a critical aspect of laboratory safety and environmental responsibility. Adherence to established protocols minimizes risks and ensures compliance with regulatory standards. This guide provides essential, step-by-step information for the safe and legal disposal of **Citronellyl propionate**.

## Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to handle **Citronellyl propionate** with appropriate personal protective equipment (PPE). This includes chemical-resistant gloves, safety goggles, and a laboratory coat.<sup>[1][2]</sup> All handling should occur in a well-ventilated area, such as a chemical fume hood, to prevent inhalation of vapors.<sup>[1][2][3]</sup> In the event of a spill, avoid all sources of ignition and use non-sparking tools for cleanup.<sup>[3]</sup> Absorb spills with an inert material like vermiculite, dry sand, or earth and place it into a suitable container for disposal.<sup>[4][5]</sup>

## Step-by-Step Disposal Protocol

The primary method for the disposal of **Citronellyl propionate** is through a licensed chemical waste disposal contractor.<sup>[2][3]</sup> Do not discharge **Citronellyl propionate** or its containers into sewer systems, water, foodstuffs, or animal feed.<sup>[3]</sup>

- Waste Identification and Segregation:

- Clearly label a dedicated and suitable, closed container for **Citronellyl propionate** waste.  
[3] The label should include the words "Hazardous Waste" and the full chemical name.[6]  
[7]
- Do not mix **Citronellyl propionate** with other chemical waste streams to avoid incompatible reactions.[2]
- Containerization:
  - Use a chemically compatible, leak-proof container with a secure lid.[2][8] High-density polyethylene (HDPE) or glass containers are generally appropriate.[2]
  - Ensure the container is in good condition and do not overfill it, leaving at least 10% headspace to allow for expansion.[2]
- Storage:
  - Store the sealed waste container in a designated, cool, dry, and well-ventilated secondary containment area.[1][2]
  - The storage area must be away from heat, sparks, open flames, and incompatible materials.[1][2]
  - Laboratory waste storage is regulated, and facilities must adhere to accumulation time limits, which can be up to 90 days for large quantity generators.[9][10]
- Professional Disposal:
  - Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor to arrange for pickup.[2]
  - The material may be disposed of at a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.[3]
- Disposal of Empty Containers:
  - Containers that held **Citronellyl propionate** should be triple-rinsed with an appropriate solvent.[11]

- The rinsate must be collected and disposed of as hazardous waste.[11]
- After thorough cleaning, the container can be offered for recycling or reconditioning, or punctured to be made unusable and disposed of in a sanitary landfill.[3] Combustible packaging materials may be incinerated.[3]

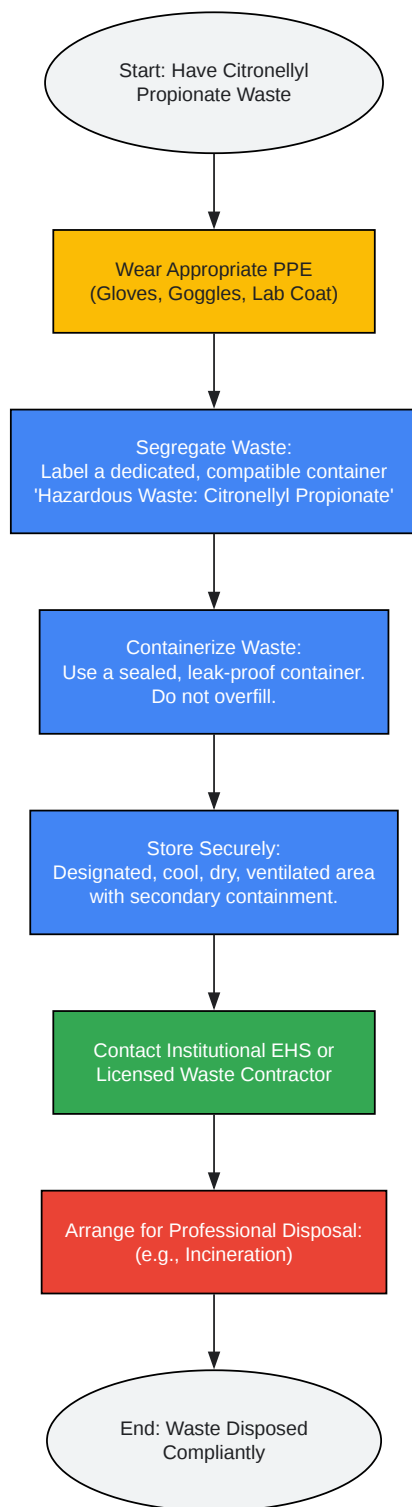
## Quantitative Data Summary

Parameter	Value/Information	Source
UN Number	Not regulated / UN3082	[4],[5]
Proper Shipping Name	Citronellyl Propionate / ENVIRONMENTALLY HAZARDOUS SUBSTANCE, LIQUID, N.O.S. (CITRONELLYL PROPIONATE)	[1],[5]
Disposal Methods	Licensed chemical destruction plant, controlled incineration with flue gas scrubbing.	[3]
Prohibited Disposal	Do not discharge to sewer systems, contaminate water, foodstuffs, feed or seed.	[3]

Note: There is a discrepancy in the classification for transport, with some sources stating it is not regulated as dangerous goods, while another classifies it as an environmentally hazardous substance. It is crucial to consult your institution's EHS department for guidance on proper shipping and transport classification.

## Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Citronellyl propionate**.



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### Citronellyl Propionate Disposal Workflow

This guide is intended to provide essential information for the proper disposal of **Citronellyl propionate**. Always consult your institution's specific safety protocols and the most current Safety Data Sheet (SDS) for the product you are using. Regulations for chemical waste disposal can vary by location.<sup>[4][12]</sup>

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